

4-(Boc-amino)-3-fluoro-phenol InChIKey

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Compound of Interest

Compound Name: 4-(Boc-amino)-3-fluoro-phenol

CAS No.: 911297-02-4

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An In-Depth Technical Guide to **4-(Boc-amino)-3-fluoro-phenol**

InChIKey: OFMBTCUVYCQPQI-UHFFFAOYSA-N

Abstract

This guide provides a comprehensive technical overview of **4-(Boc-amino)-3-fluoro-phenol**, a key intermediate in modern medicinal chemistry and drug development. Known chemically as tert-butyl N-(2-fluoro-4-hydroxyphenyl)carbamate, this molecule's unique structural features—a fluorine substituent, a phenolic hydroxyl group, and a Boc-protected amine—make it a valuable building block for complex pharmaceutical agents. This document details its chemical identity, physicochemical properties, a validated synthetic pathway with mechanistic insights, and its critical role in the synthesis of targeted therapeutics like Regorafenib. Furthermore, it offers detailed experimental protocols for its synthesis, purification, and analytical characterization, alongside essential safety and handling guidelines tailored for research and development professionals.

Introduction: Strategic Importance in Drug Discovery

4-(Boc-amino)-3-fluoro-phenol is a specialized organic molecule that has gained prominence as a versatile building block in the synthesis of pharmacologically active compounds. Its utility stems from the strategic combination of three key functional moieties:

- **The Boc-Protecting Group:** The tert-butoxycarbonyl (Boc) group is an acid-labile protecting group for the amine functionality. This is fundamental in multi-step syntheses, as it prevents the highly reactive amine from engaging in unwanted side reactions, allowing chemists to perform selective transformations on other parts of the molecule.^[1] The Boc group can be removed under mild acidic conditions, such as with trifluoroacetic acid (TFA), which ensures that other sensitive functional groups in the molecule remain intact.
- **The Fluorine Substituent:** The incorporation of fluorine into drug candidates is a widely used strategy in medicinal chemistry to modulate a molecule's physicochemical properties.^[2] The fluorine atom on the phenyl ring of this compound can increase lipophilicity, which often enhances cell membrane permeability and bioavailability.^[3] It can also alter the acidity of the neighboring phenol and influence metabolic stability and binding affinity to biological targets.^[2]
- **The Phenolic Hydroxyl Group:** The phenol group provides a reactive handle for further chemical modifications, most commonly through etherification reactions. This allows for the straightforward linkage of the phenyl ring to other molecular scaffolds, a common step in the construction of complex drug molecules.

The convergence of these features makes **4-(Boc-amino)-3-fluoro-phenol** an ideal starting material for creating complex molecules with tailored biological activities, particularly in the field of oncology.

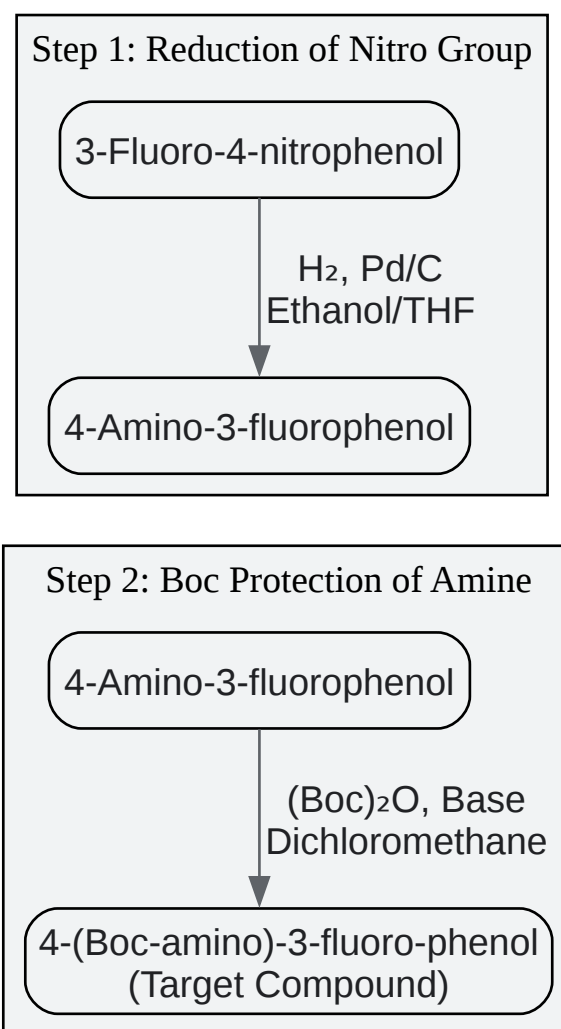
Chemical Identity and Physicochemical Properties

Accurate identification and understanding of a compound's properties are prerequisites for its effective use in research and development.

Property	Value	Source(s)
InChIKey	OFMBTCUVYCQPQI-UHFFFAOYSA-N	[4]
IUPAC Name	tert-butyl N-(2-fluoro-4-hydroxyphenyl)carbamate	[4]
Molecular Formula	C ₁₁ H ₁₄ FNO ₃	[4]
Molecular Weight	227.23 g/mol	[4]
Monoisotopic Mass	227.09576 Da	[4]
SMILES	<chem>CC(C)(C)OC(=O)NC1=CC(=C(C=C1)O)F</chem>	[4]
CAS Number	Not directly available; Precursor (4-Amino-3-fluorophenol) is 399-95-1.	[5][6]
Appearance	Typically a cream to brown solid.	[5]
Predicted XlogP	2.3	[4]
Solubility	Soluble in organic solvents like benzene; insoluble in water.	[7]

Synthesis and Mechanistic Rationale

The preparation of **4-(Boc-amino)-3-fluoro-phenol** is typically achieved via a two-step process starting from 3-fluoro-4-nitrophenol. This pathway is efficient and utilizes well-established, high-yielding reactions.



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*Synthetic workflow for **4-(Boc-amino)-3-fluoro-phenol**.*

Step 1: Catalytic Hydrogenation of 3-fluoro-4-nitrophenol

The initial step involves the reduction of the nitro group of 3-fluoro-4-nitrophenol to an amine. Catalytic hydrogenation is the method of choice due to its high efficiency and clean reaction profile.

- Mechanism: The reaction is carried out under a hydrogen atmosphere using a palladium on carbon (Pd/C) catalyst.[8] The palladium surface adsorbs both the hydrogen gas and the nitro compound, facilitating the transfer of hydrogen atoms and subsequent reduction of the nitro group to an amine. The solvent system, often a mixture of ethanol and tetrahydrofuran

(THF), is chosen for its ability to dissolve the starting material and its compatibility with the catalytic process.[8] The reaction proceeds to completion, yielding 4-amino-3-fluorophenol with high purity after simple filtration of the catalyst and solvent evaporation.[8]

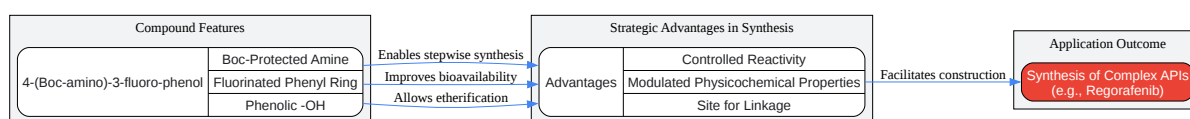
Step 2: Boc Protection of 4-amino-3-fluorophenol

With the amine group exposed, the next step is to protect it. This is crucial for preventing its interference in subsequent reactions where the phenolic hydroxyl group is the intended site of transformation.

- Mechanism: The amine of 4-amino-3-fluorophenol acts as a nucleophile, attacking one of the carbonyl carbons of di-tert-butyl dicarbonate ((Boc)₂O). A mild base, such as triethylamine or sodium bicarbonate, is typically added to neutralize the acidic byproduct (tert-butoxycarboxylic acid) and drive the reaction to completion. This reaction is highly selective for the amine over the less nucleophilic phenol, resulting in the desired N-protected product, **4-(Boc-amino)-3-fluoro-phenol**.

Applications in Pharmaceutical Synthesis: The Case of Regorafenib

The primary application of **4-(Boc-amino)-3-fluoro-phenol** is as an advanced intermediate in the synthesis of targeted therapies. Its structure is embedded within several kinase inhibitors. A prominent example is its use in a practical synthetic route to Regorafenib, a multi-kinase inhibitor used in the treatment of metastatic colorectal cancer and gastrointestinal stromal tumors.[9]



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Logical flow from compound features to pharmaceutical application.

In the synthesis of Regorafenib, the phenolic hydroxyl group of **4-(Boc-amino)-3-fluoro-phenol** is used to form a critical ether linkage with another heterocyclic fragment. After this key bond is formed, the Boc group is removed to reveal the free amine, which is then acylated to complete the synthesis of the final drug molecule.^[9] This illustrates the compound's role as a linchpin, enabling the precise and ordered assembly of a complex molecular architecture.

Experimental Protocols

The following protocols are provided as a guide for laboratory synthesis and analysis. Researchers should always adhere to institutional safety guidelines and perform a thorough risk assessment before beginning any experiment.

Synthesis Protocol

Part A: Synthesis of 4-Amino-3-fluorophenol^[8]

- To a solution of 3-fluoro-4-nitrophenol (20 g) in a mixture of ethanol (200 ml) and tetrahydrofuran (125 ml), add 10% palladium on carbon (6.0 g).
- Seal the reaction vessel and place it under a hydrogen atmosphere (e.g., using a balloon or a hydrogenation apparatus).
- Stir the mixture vigorously at room temperature for approximately 4.5 hours. Monitor the reaction progress by TLC or LC-MS.
- Upon completion, carefully filter the mixture through a pad of Celite to remove the palladium catalyst. Wash the catalyst pad with additional ethanol.
- Combine the filtrates and concentrate them under reduced pressure to yield 4-amino-3-fluorophenol as a solid (typically pale yellow or brown), which can be used directly in the next step.^[8]

Part B: Synthesis of **4-(Boc-amino)-3-fluoro-phenol**

- Dissolve the crude 4-amino-3-fluorophenol (1 equivalent) in a suitable solvent such as dichloromethane (DCM) or tetrahydrofuran (THF).

- Add di-tert-butyl dicarbonate ((Boc)₂O) (1.1 equivalents) to the solution.
- Add a base, such as triethylamine (1.2 equivalents) or a saturated aqueous solution of sodium bicarbonate.
- Stir the mixture at room temperature for 12-24 hours, monitoring by TLC or LC-MS until the starting material is consumed.
- Upon completion, perform an aqueous workup. If using an organic solvent like DCM, wash the reaction mixture sequentially with dilute acid (e.g., 1M HCl), water, and brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.

Purification Protocol

The crude **4-(Boc-amino)-3-fluoro-phenol** can be purified to high homogeneity using one of the following methods:

- Flash Column Chromatography: Use silica gel as the stationary phase and a gradient of ethyl acetate in hexanes as the mobile phase. The polarity can be adjusted based on TLC analysis.
- Recrystallization: If the crude product is sufficiently pure, recrystallization from a suitable solvent system (e.g., toluene, or ethyl acetate/hexanes) can yield highly pure material.[\[10\]](#)

Analytical Characterization

The identity and purity of the final product should be confirmed using standard analytical techniques.

Technique	Expected Observations
^1H NMR	Signals corresponding to the tert-butyl protons (~1.5 ppm, singlet, 9H), aromatic protons (complex multiplets in the 6.5-7.5 ppm range), the phenolic -OH (broad singlet), and the carbamate N-H (broad singlet).
Mass Spectrometry (MS)	In ESI+ mode, expect to observe the protonated molecular ion $[\text{M}+\text{H}]^+$ at m/z 228.1030 and the sodium adduct $[\text{M}+\text{Na}]^+$ at m/z 250.0850. [4] In ESI- mode, the deprotonated ion $[\text{M}-\text{H}]^-$ at m/z 226.0885 should be visible. [4]
HPLC	Purity analysis should be performed on a reversed-phase C18 column. [11] [12] A high-purity sample should show a single major peak. The method can be developed using a mobile phase of acetonitrile and water, often with a small amount of acid like TFA.

Safety and Handling

While a specific safety data sheet (SDS) for **4-(Boc-amino)-3-fluoro-phenol** should be consulted, general precautions based on its structure and its precursor, 4-amino-3-fluorophenol, must be followed.

- Hazard Identification:** The precursor, 4-amino-3-fluorophenol, is classified as harmful if swallowed, may cause an allergic skin reaction, and is suspected of causing cancer (Carcinogenicity Category 1B).[\[6\]](#) It is also toxic to aquatic life with long-lasting effects.[\[6\]](#) Assume the Boc-protected derivative carries similar risks until proven otherwise.
- Personal Protective Equipment (PPE):** Always wear chemical-resistant gloves (e.g., nitrile), safety glasses or goggles, and a lab coat.[\[13\]](#) Handle the solid material in a well-ventilated area or a chemical fume hood to avoid inhaling dust.[\[13\]](#)[\[14\]](#)
- First Aid Measures:**

- Skin Contact: Immediately wash off with soap and plenty of water.[13] If irritation or a rash occurs, seek medical attention.
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[13]
- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration.[13]
- Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical advice.[13]
- Storage and Disposal: Store in a tightly sealed container in a dry, cool, and well-ventilated place.[13][14] Dispose of the chemical and its container in accordance with local, state, and federal regulations at an approved waste disposal plant. Do not let the product enter drains. [13]

Conclusion

4-(Boc-amino)-3-fluoro-phenol stands as a testament to the power of rational molecular design in modern chemistry. Its carefully orchestrated combination of a selectively removable protecting group, a bio-property modulating fluorine atom, and a reactive phenolic handle provides chemists with a robust and reliable tool for the synthesis of complex, high-value molecules. Its role as a key intermediate in the production of life-saving drugs like Regorafenib underscores its significance to the pharmaceutical industry. A thorough understanding of its synthesis, reactivity, and handling is essential for any researcher aiming to leverage its unique capabilities in the pursuit of new therapeutic discoveries.

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